

Introduction: A Multifaceted Building Block in Modern Synthesis

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Compound of Interest

Compound Name: 3-Bromo-2-chloro-5-cyanobenzoic acid

Cat. No.: B2420504

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3-Bromo-2-chloro-5-cyanobenzoic acid is a highly functionalized aromatic compound that serves as a versatile and valuable building block for synthetic chemists, particularly in the fields of medicinal chemistry and materials science. Its strategic arrangement of distinct functional groups—a carboxylic acid, a cyano moiety, and two different halogens (bromine and chlorine) on a benzene ring—offers a rich platform for selective chemical transformations.

The true synthetic power of this molecule lies in the differential reactivity of its substituents. The bromine and chlorine atoms provide orthogonal handles for metal-catalyzed cross-coupling and nucleophilic aromatic substitution reactions, respectively. The electron-withdrawing nature of the cyano and carboxyl groups significantly influences the reactivity of the aromatic ring, activating it for certain transformations while directing others.^{[1][2]} This guide provides a detailed exploration of the key applications of **3-bromo-2-chloro-5-cyanobenzoic acid**, complete with detailed protocols and mechanistic insights to empower researchers in their synthetic endeavors.

Physicochemical Properties and Safety Data

A thorough understanding of a reagent's properties and hazards is paramount for its safe and effective use.

Property	Value	Source
Molecular Formula	C ₇ H ₄ BrClO ₂	[3]
Molecular Weight	235.46 g/mol	[3]
CAS Number	1805104-36-2	[4]
Appearance	Off-white to light beige solid/powder	[5]
Melting Point	Data not consistently available; typical for similar substituted benzoic acids.	
Solubility	Generally soluble in polar organic solvents like DMF, DMSO, and alcohols.	

Safety and Handling: **3-Bromo-2-chloro-5-cyanobenzoic acid** is classified as harmful if swallowed and may cause skin, eye, and respiratory irritation.[3][6][7][8] Always handle this compound in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[5][8] For comprehensive safety information, consult the full Safety Data Sheet (SDS) provided by the supplier before use.[6]

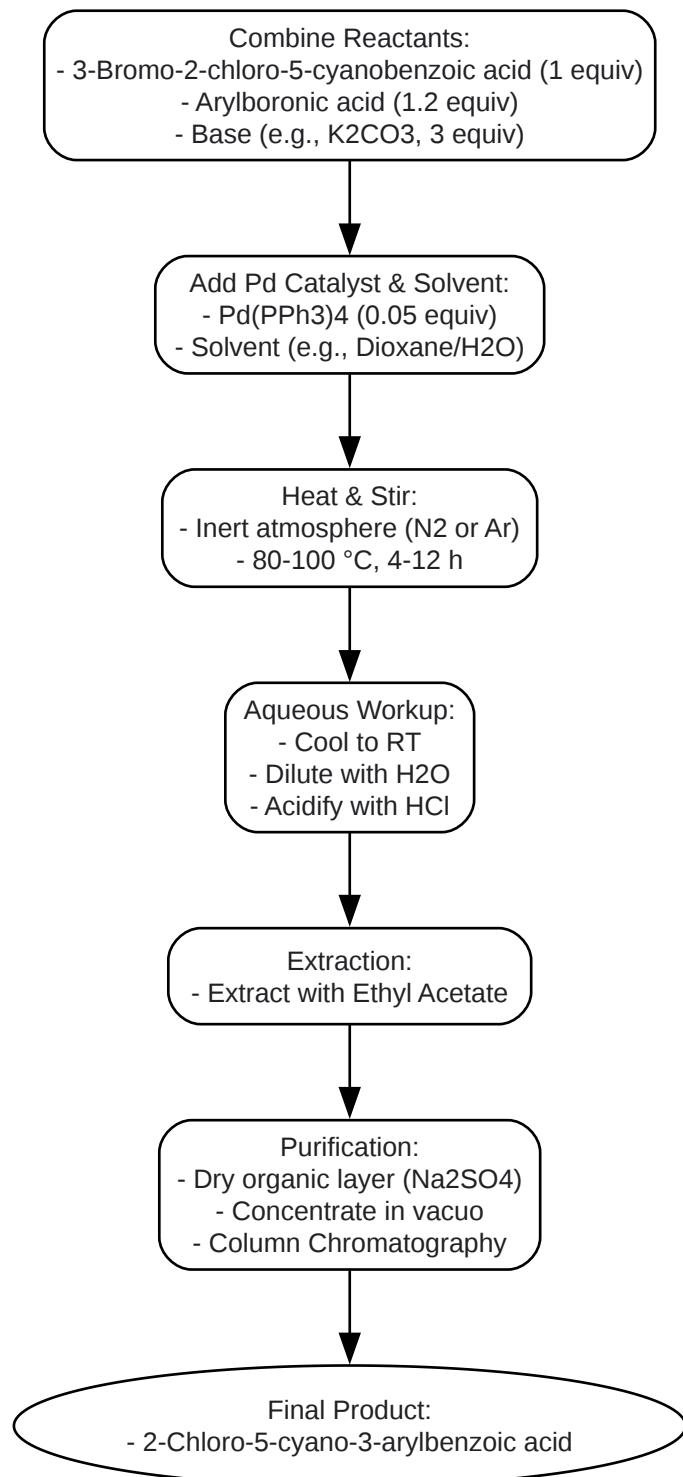
Application I: Regioselective Palladium-Catalyzed Cross-Coupling

The presence of two different halogens on the aromatic ring is a key feature that allows for selective functionalization. In palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling, the carbon-bromine bond is significantly more reactive than the carbon-chlorine bond.[9] This is due to the lower bond dissociation energy of the C-Br bond, which facilitates the rate-determining oxidative addition step to the palladium(0) catalyst.[9] This differential reactivity allows for the precise installation of a new carbon-carbon bond at the C3 position while leaving the chlorine atom at C2 untouched for subsequent transformations.

Protocol 1: Suzuki-Miyaura Coupling of 3-Bromo-2-chloro-5-cyanobenzoic Acid

This protocol details a general procedure for the selective coupling of an arylboronic acid at the C3 position.

Workflow Overview:



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